

2-Methoxy-5-(trifluoromethyl)benzonitrile material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Methoxy-5-(trifluoromethyl)benzonitrile

Cat. No.: B1318767

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An In-depth Technical Guide on the Material Safety of **2-Methoxy-5-(trifluoromethyl)benzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **2-Methoxy-5-(trifluoromethyl)benzonitrile** (CAS No. 34636-92-5). The information is intended for researchers, scientists, and professionals in drug development who may handle or use this compound.

Section 1: Chemical and Physical Properties

2-Methoxy-5-(trifluoromethyl)benzonitrile is an organic compound with the chemical formula $C_9H_6F_3NO$.^[1] It is a halogenated heterocycle characterized by a benzene ring substituted with a methoxy group, a trifluoromethyl group, and a nitrile group.^{[2][3]}

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	34636-92-5	[1]
Molecular Formula	C9H6F3NO	[1]
Molecular Weight	201.15 g/mol	[1]
Appearance	White powder	
Melting Point	30-34°C	
Purity	≥97% or ≥98.0%	[3]

Section 2: Hazard Identification and Classification

This compound is classified as hazardous. The GHS hazard statements indicate potential health risks associated with exposure.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[2]
Acute Toxicity, Inhalation	Category 3 or 4	H330: Fatal if inhaled or H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [4]
Serious Eye Damage/Eye Irritation	Category 2/2A	H319: Causes serious eye irritation[2][4]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[4]

Note: The exact categorization may vary between suppliers and notifications depending on impurities and other factors.[\[2\]](#)

Section 3: Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Avoid ingestion and inhalation.[\[4\]](#)[\[5\]](#)
- Use only in a well-ventilated area or outdoors.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[\[4\]](#)[\[5\]](#)

Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[6\]](#)

Section 4: Emergency and First Aid Procedures

Immediate and appropriate first aid measures are essential in case of exposure.

Table 3: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[7]
Skin Contact	Immediately remove contaminated clothing. Flush the skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[4][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Section 5: Fire-Fighting Measures and Accidental Release

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.
- Specific Hazards: Thermal decomposition can produce toxic fumes, including carbon monoxide, carbon dioxide, hydrogen fluoride, and nitrogen oxides.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures:

- **Personal Precautions:** Evacuate unnecessary personnel. Ensure adequate ventilation. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent the product from entering drains or waterways.
- **Containment and Cleaning:** Soak up with inert absorbent material and dispose of as hazardous waste.[9]

Section 6: Experimental Protocols and Applications

While specific, detailed experimental protocols for **2-Methoxy-5-(trifluoromethyl)benzonitrile** are not readily available in the public domain, its structural motifs suggest its use as an intermediate in organic synthesis.

General Applications:

- **Pharmaceutical Industry:** The trifluoromethyl group is often incorporated into drug candidates to improve pharmacokinetic properties such as bioavailability and metabolic stability. This compound serves as a valuable building block for such molecules.[2]
- **Agrochemicals:** Similar fluorinated compounds are explored for their biological activity as potential pesticides or herbicides.[2]
- **Material Science:** The unique properties imparted by the trifluoromethyl group make it a useful component in the development of advanced materials.[2]

Illustrative Synthetic Step (General): The nitrile group (-CN) can be a versatile functional group in organic synthesis. A common reaction is its reduction to a primary amine (-CH₂NH₂) using a reducing agent like Lithium Aluminum Hydride (LiAlH₄) in an appropriate solvent such as diethyl ether or tetrahydrofuran (THF), followed by an aqueous workup.

Disclaimer: This is a generalized example. Specific reaction conditions must be optimized for this particular substrate.

Section 7: Visualizing Safety Procedures

The following diagrams illustrate key logical workflows for hazard response.

Caption: Hazard Identification Flowchart.

Caption: First Aid Response Workflow.

Caption: Accidental Spill Response Workflow.

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